

Application Notes: Preparation and Application of CTAB-Capped Gold Nanoparticles

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Compound of Interest

Compound Name: Gold bromide

CAS No.: 57485-08-2

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Introduction

Gold nanoparticles (AuNPs) are at the forefront of nanotechnology research due to their distinct size- and shape-dependent optical and electronic properties.[1] These characteristics make them ideal candidates for a wide array of applications in drug delivery, gene delivery, bio-imaging, sensing, and photothermal therapy.[1][2][3][4] The synthesis of AuNPs with controlled morphology is crucial for tuning these properties for specific applications. Among various shapes, gold nanorods (AuNRs) are of particular interest due to their tunable surface plasmon resonance (SPR) into the near-infrared (NIR) region, a spectral window where biological tissues are most transparent.

The most prevalent method for synthesizing AuNRs is the seed-mediated growth technique, which offers precise control over the final dimensions.[5][6] In this method, a surfactant, typically cetyltrimethylammonium bromide (CTAB), is used as a capping and shape-directing agent.[7][8] While it was once believed that the rod-like micellar structure of CTAB templated the anisotropic growth, it is now understood that the bromide (Br^-) ions play a more critical role.[9][10] Bromide ions selectively bind to the {100} and {110} crystallographic facets of the gold

seeds, passivating these surfaces and encouraging preferential growth along the[11] direction, which results in the elongation of the nanoparticle into a rod shape.[9][10][12]

This document provides a detailed protocol for the seed-mediated synthesis of CTAB-capped gold nanorods. It includes information on the necessary reagents, experimental procedures, and characterization techniques, tailored for researchers, scientists, and professionals in drug development.

Experimental Protocol: Seed-Mediated Synthesis of Gold Nanorods

This protocol is divided into two main stages: the synthesis of small gold nanoparticle "seeds" and the subsequent use of these seeds in a "growth solution" to form anisotropic nanorods.

A. Materials and Equipment

- Reagents: Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$), Cetyltrimethylammonium bromide (CTAB), Sodium borohydride (NaBH_4), L-Ascorbic acid, Silver nitrate (AgNO_3), Hydrochloric acid (HCl), Deionized water ($18.2 \text{ M}\Omega \cdot \text{cm}$).
- Equipment: Magnetic stirrer and stir bars, spectrophotometer (UV-Vis), centrifuge, transmission electron microscope (TEM), dynamic light scattering (DLS) and zeta potential analyzer, glassware (flasks, beakers, graduated cylinders).

B. Protocol Part 1: Synthesis of Gold Nanoparticle Seeds

- Preparation: In a 20 mL scintillation vial, add 10 mL of 0.1 M CTAB solution.
- Gold Precursor Addition: Add 25 μL of 0.1 M HAuCl_4 to the CTAB solution while stirring.[6] The solution will turn yellow.
- Reduction: While stirring vigorously, rapidly inject 45 μL of freshly prepared, ice-cold 0.1 M NaBH_4 . [6]
- Color Change: The solution color will immediately change from yellow to brownish-yellow, indicating the formation of gold seeds.[6][13]

- Aging: Stop stirring after 5 minutes and age the seed solution at 30°C for 30 minutes before use.[13]

C. Protocol Part 2: Synthesis of Gold Nanorods (Growth)

- Growth Solution Preparation: In a 500 mL flask, dissolve 80 g of CTAB in 450 mL of warm deionized water (approx. 50°C). Let it cool to 30°C.
- Silver Nitrate Addition: Add 9 mL of 4 mM AgNO₃ solution.[13]
- Gold Precursor Addition: Add 500 mL of 1 mM HAuCl₄ and stir gently until the solution becomes transparent.
- pH Adjustment: Add 3 mL of 1.0 M HCl to adjust the pH of the growth solution.[13] This step is crucial for controlling the reaction kinetics.[6][14]
- Reducing Agent: Add 2.5 mL of 64 mM ascorbic acid.[13] The solution will turn colorless as Au³⁺ is reduced to Au¹⁺.
- Seeding: Swiftly add 0.5 mL of the aged seed solution to the growth solution. Do not stir.
- Growth: Leave the solution undisturbed at 30°C for at least 12 hours for the nanorods to grow. The solution color will gradually change, often to a deep reddish-purple or brown, depending on the aspect ratio of the nanorods.
- Purification: To remove excess CTAB, centrifuge the resulting nanorod solution at 10,000 rpm for 15 minutes. Discard the supernatant and re-disperse the pellet in deionized water. Repeat this washing step at least once.

Data Presentation

Quantitative data related to the synthesis and characterization are summarized below.

Table 1: Example Reagent Concentrations for Gold Nanorod Synthesis

Solution	Reagent	Formula	Stock Concentration	Volume	Final Concentration (in Growth Sol.)
Seed Solution	CTAB	C ₁₉ H ₄₂ BrN	0.1 M	10 mL	-
	Gold(III) Chloride	HAuCl ₄	0.1 M	25 µL	-
	Sodium Borohydride	NaBH ₄	0.1 M	45 µL	-
Growth Solution	CTAB	C ₁₉ H ₄₂ BrN	Powder	80 g in 450 mL	~0.4 M
	Silver Nitrate	AgNO ₃	4 mM	9 mL	0.072 mM
	Gold(III) Chloride	HAuCl ₄	1 mM	500 mL	0.5 mM
	Ascorbic Acid	C ₆ H ₈ O ₆	64 mM	2.5 mL	0.32 mM

|| Seed Solution | - | - | 0.5 mL | - |

Table 2: Influence of Key Parameters on Nanorod Dimensions

Parameter	Effect of Increase	Resulting Property Change
AgNO ₃ Concentration	Promotes anisotropic growth on specific facets. [15]	Increases the aspect ratio (longer, thinner rods).[15]
Ascorbic Acid Conc.	Increases the rate of Au ⁺ reduction.[15]	Affects yield and can lead to spherical particles if too high.
Seed Volume	Increases the number of nucleation sites.	Decreases the aspect ratio (shorter, wider rods).[15]
pH (via HCl)	Slows down the reduction kinetics.[14]	Allows for more controlled, uniform rod formation.[14]

| Bromide Ion Conc. | Enhances selective passivation of Au{100} facets.[10] | Crucial for rod formation; concentration can tune dimensions.[9][10] |

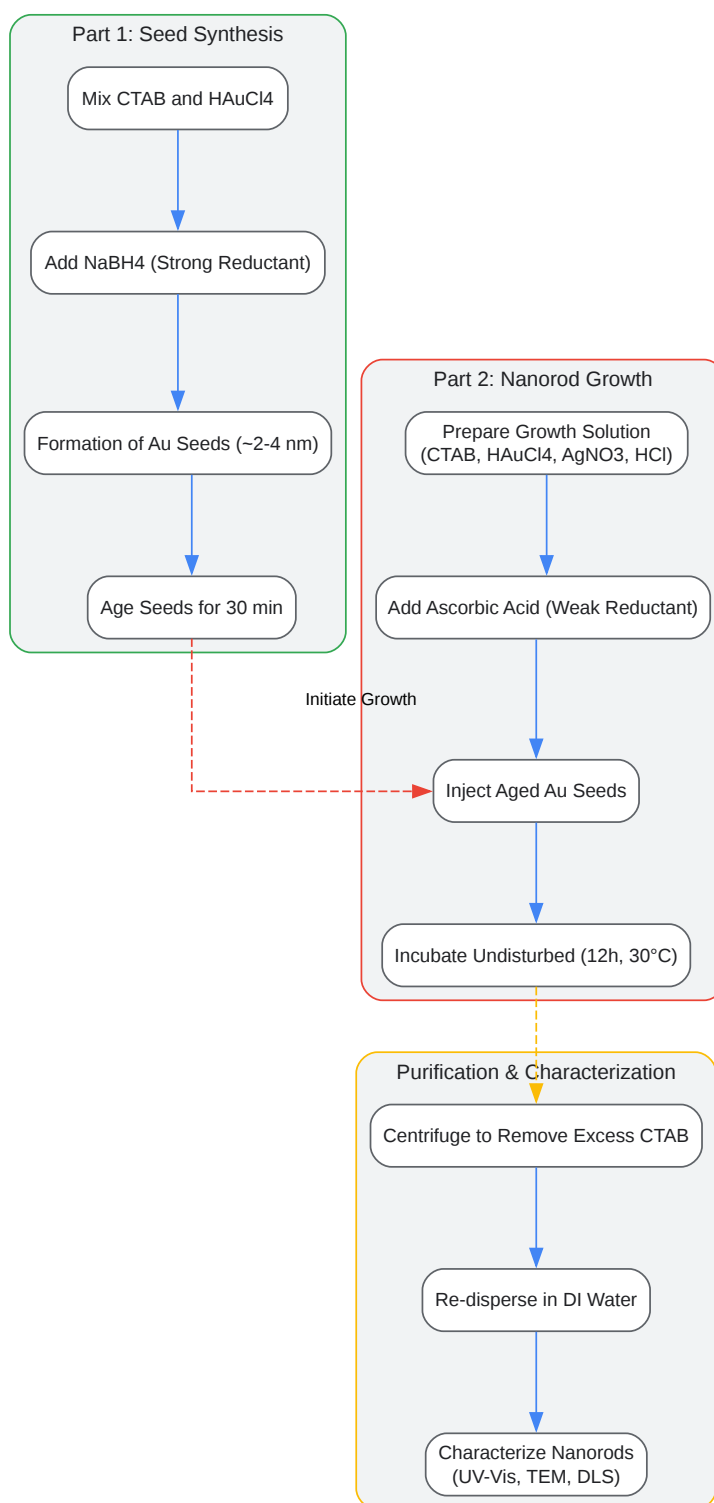
Table 3: Typical Characterization Data for CTAB-Capped Gold Nanorods

Property	Typical Value / Range	Characterization Method
Transverse SPR Peak	510 - 530 nm	UV-Vis Spectroscopy[16]
Longitudinal SPR Peak	600 - 1100 nm (Aspect-ratio dependent)	UV-Vis Spectroscopy[16]
Zeta Potential	+30 to +60 mV	Dynamic Light Scattering (DLS)
Aspect Ratio	2 - 6	Transmission Electron Microscopy (TEM)

| Hydrodynamic Diameter | 20 - 100 nm | Dynamic Light Scattering (DLS) |

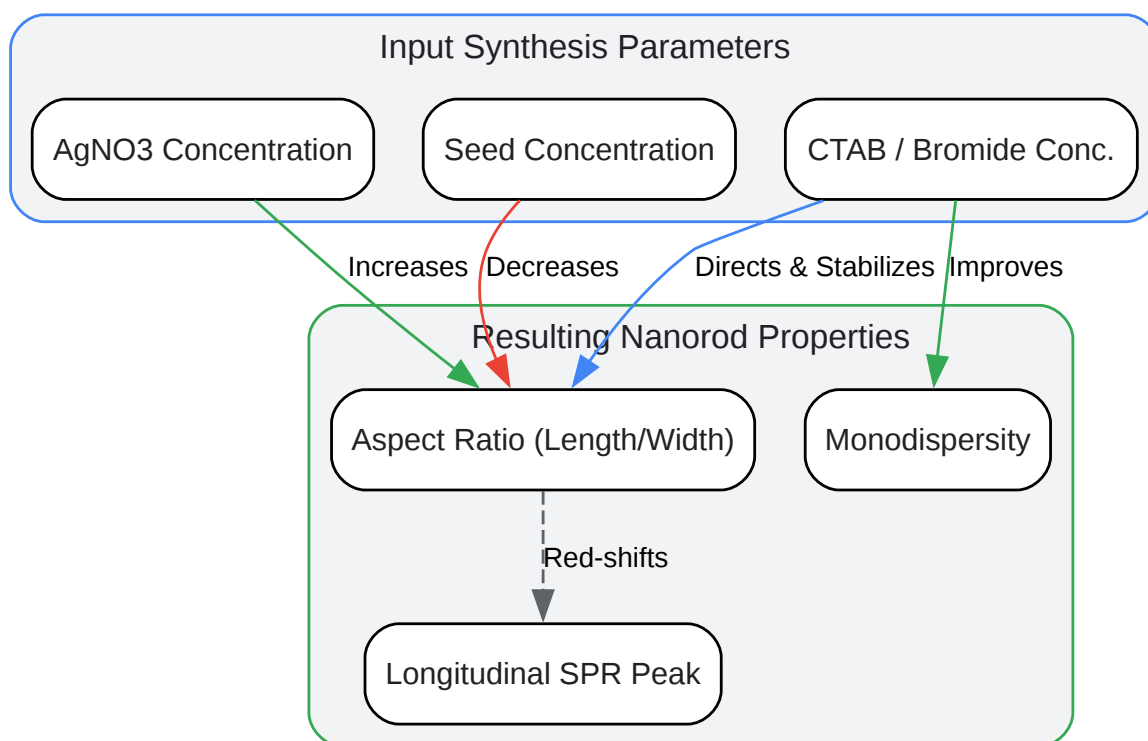
Visualizations

Experimental and Logical Workflows



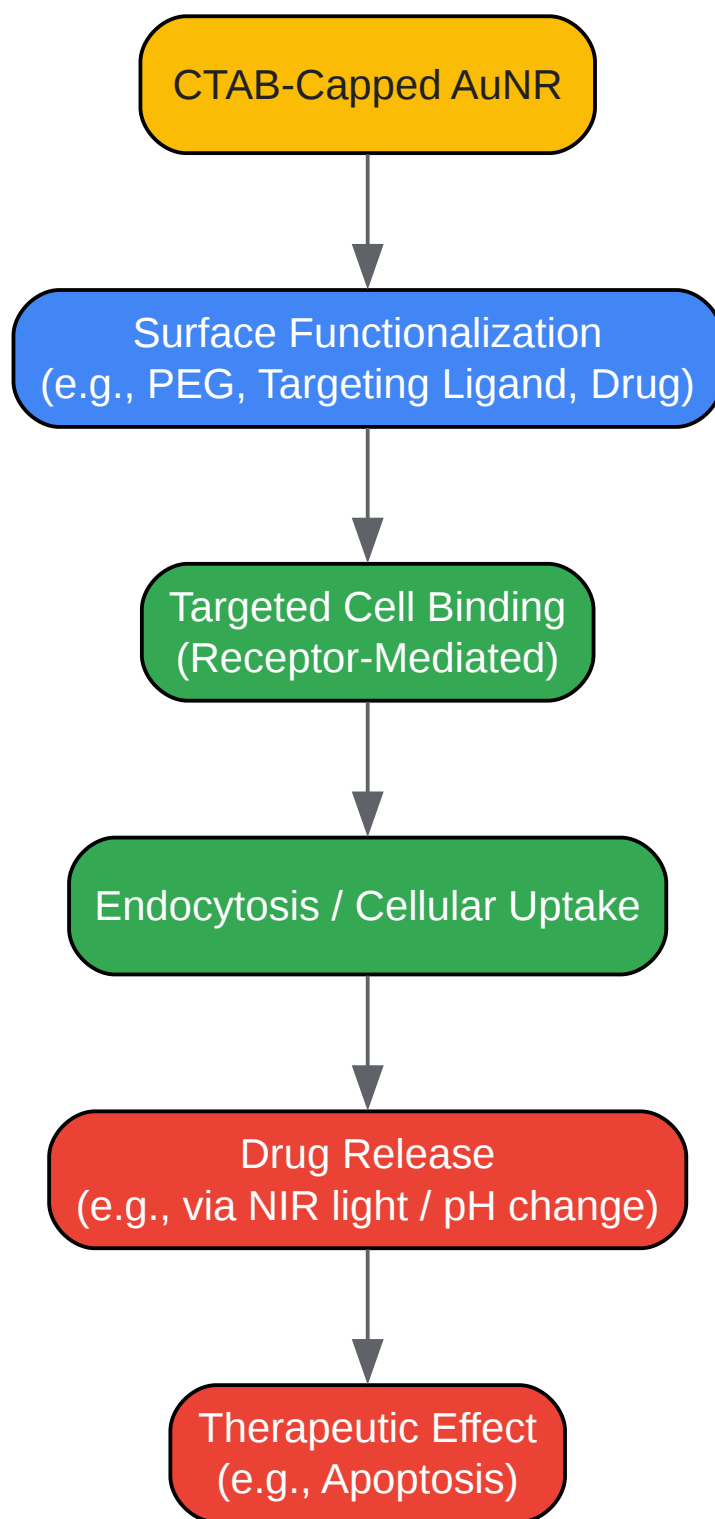
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Caption: Workflow for seed-mediated synthesis of gold nanorods.



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Caption: Relationship between synthesis parameters and nanorod properties.



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Caption: Simplified pathway for a targeted drug delivery application.

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